

Standard Operating Procedure: Disposal of Anticancer Agent 35

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Compound of Interest

Compound Name: Anticancer agent 35

Cat. No.: B15141724

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This document provides a comprehensive, step-by-step guide for the safe and compliant disposal of **Anticancer Agent 35**, an investigational cytotoxic compound. Adherence to these procedures is critical to mitigate risks of exposure to personnel and prevent environmental contamination. All individuals handling this agent must receive specific training on these procedures and be familiar with the agent's Safety Data Sheet (SDS) before commencing any work.^{[1][2]}

Personnel Protective Equipment (PPE) and Preparation

Prior to handling **Anticancer Agent 35** for disposal, all personnel must be equipped with the appropriate PPE. This is the first line of defense against accidental exposure.

- **Gloves:** Wear double chemotherapy-rated gloves. The inner glove should be tucked under the cuff of the gown, and the outer glove should extend over the cuff.^[2]
- **Gown:** A disposable, non-permeable gown with a solid front, long sleeves, and tight-fitting cuffs is mandatory.^[2]
- **Eye Protection:** Use safety goggles or a face shield to protect against splashes.
- **Respiratory Protection:** If there is a risk of aerosol generation, all handling and disposal preparations must be conducted within a certified chemical fume hood or a Class II, Type B2 biological safety cabinet (BSC) that is vented to the outside.^[2]

Preparation for disposal should occur on a disposable, plastic-backed absorbent pad to contain any potential spills.[2]

Waste Segregation and Containerization

Proper segregation of waste is crucial for compliant disposal. **Anticancer Agent 35** waste is categorized as hazardous and must not be mixed with general, biohazardous, or other chemical waste streams.[1][3]

Waste Category	Description	Container Type	Disposal Path
Bulk Contaminated Waste	Unused or expired vials, partially empty syringes (containing more than a trace amount, e.g., >0.1 ml), and materials from a large spill.[1][3]	Black, RCRA-regulated hazardous waste container.[3]	Hazardous Waste Pickup (via EHS or equivalent)
Trace Contaminated Waste	"Empty" vials, syringes with no visible drug, used PPE (gloves, gown), and other disposable items with minimal residual contamination.[2][3]	Yellow, chemotherapy-specific sharps or waste container.	Trace Chemotherapy Waste Stream
Contaminated Sharps	Needles and syringes containing any residual volume of the drug. These must be disposed of as bulk waste.[2][3]	Black, RCRA-regulated hazardous waste container.[3]	Hazardous Waste Pickup (via EHS or equivalent)

Step-by-Step Disposal Protocol

For Bulk Contaminated Waste:

- Preparation: Ensure all required PPE is correctly worn and work is performed within a designated containment area (e.g., chemical fume hood).
- Container Sealing: Securely cap all vials and containers of unused or expired **Anticancer Agent 35**. Do not attempt to empty them.
- Syringe Disposal: Syringes containing residual drug must not be disassembled or recapped. [3] Place them directly into the designated black hazardous waste container.[3]
- Packaging: Place all bulk waste into the black RCRA-regulated container. Ensure the container is properly labeled with a hazardous waste tag, identifying the contents as "**Anticancer Agent 35** Waste."
- Storage: Store the sealed container in a secure, designated satellite accumulation area until collection by Environmental Health and Safety (EHS) or a licensed hazardous waste contractor.

For Trace Contaminated Waste:

- PPE Disposal: Upon completion of work, remove the outer gloves and gown, turning them inward to contain any contamination. Dispose of them in the yellow trace chemotherapy waste container.[2]
- "Empty" Containers: Place vials and other containers that are considered "empty" (containing less than 3% of the original volume) into the yellow trace chemotherapy waste container.
- Labware: Dispose of contaminated plastic-backed pads, pipette tips, and other disposable labware directly into the yellow waste container.[2]
- Container Sealing and Storage: Once the yellow container is full, seal it securely. Store it in the designated area for trace chemotherapy waste pickup.

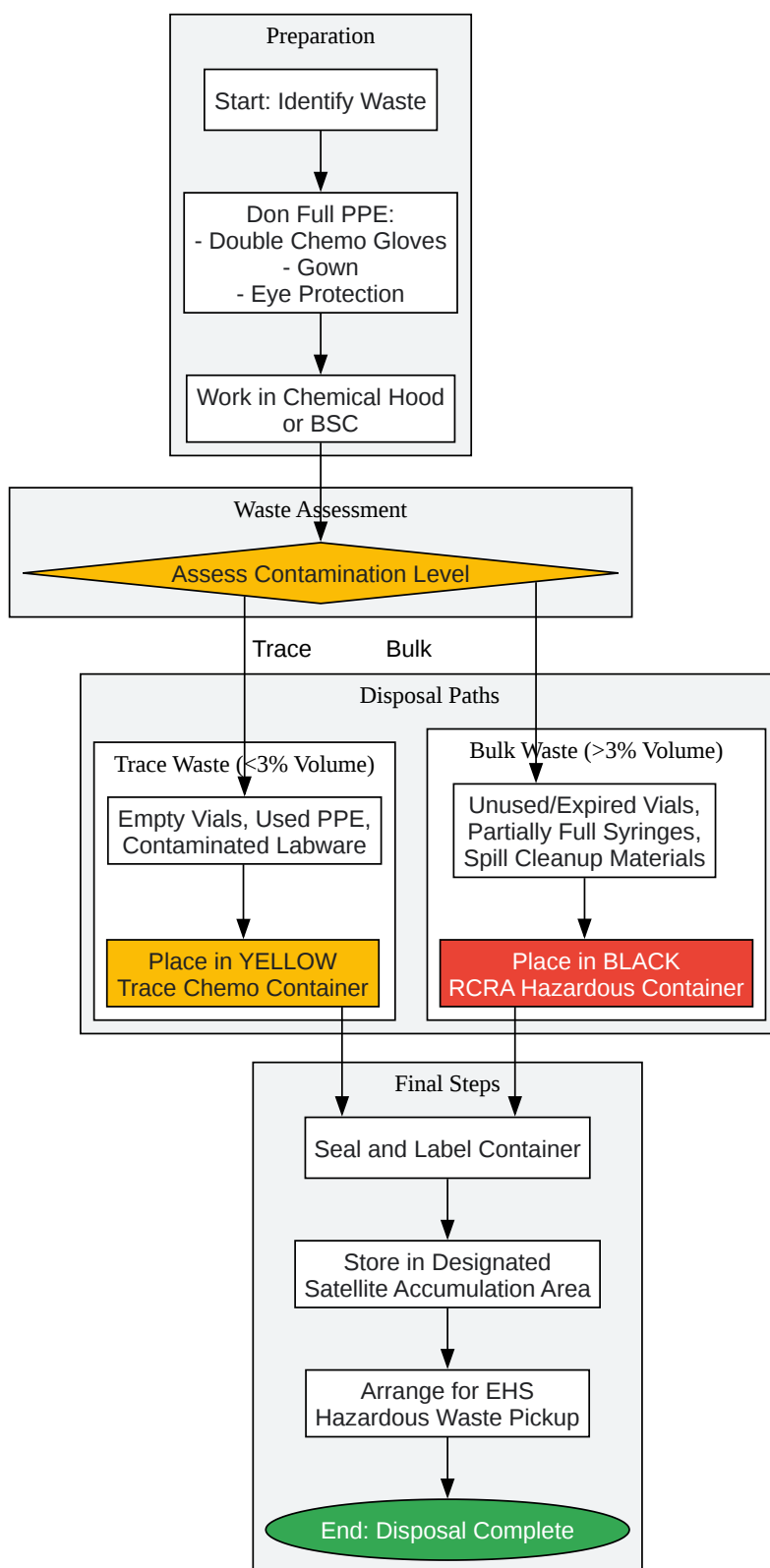
Emergency Spill Procedures

In the event of a spill of **Anticancer Agent 35**, immediate and appropriate action must be taken to contain the material and protect personnel.

- Alert Personnel: Immediately notify all personnel in the vicinity of the spill.

- Isolate the Area: Restrict access to the spill area.
- Don PPE: If not already wearing it, don the full PPE ensemble described in Section 1.
- Containment:
 - Liquids: Cover the spill with absorbent pads, working from the outside in.[\[2\]](#)
 - Solids: Gently cover the spill with damp absorbent pads to avoid generating dust.
- Cleanup: Using forceps or other tools, carefully collect all contaminated materials (absorbent pads, broken glass, etc.).
- Decontamination: Clean the spill area thoroughly with a detergent solution, followed by a rinse with clean water.[\[2\]](#)
- Disposal: Place all cleanup materials into the black RCRA-regulated hazardous waste container.[\[1\]](#)[\[2\]](#)
- Reporting: Report the spill to the laboratory supervisor and EHS immediately.

Diagrams



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Caption: Disposal workflow for **Anticancer Agent 35**.

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References

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